

Physical and chemical properties of C.I. Acid Red 37 powder

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An In-depth Technical Guide to C.I. Acid Red 37 Powder

This technical guide provides a comprehensive overview of the physical and chemical properties of **C.I. Acid Red 37**, a monoazo acid dye. The information is intended for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, from a reference standard to a coloring agent in formulations.

General Information and Identifiers

C.I. Acid Red 37 is a synthetic dye belonging to the single azo class of compounds.[1] It is widely known by several synonyms and is identified by specific chemical registry numbers.



Identifier	Value	Reference
C.I. Name	Acid Red 37	[1]
C.I. Number	17045	[2][3]
CAS Number	6360-07-2	[1]
Molecular Formula	C18H14N4Na2O8S2	_
Molecular Weight	524.44 g/mol	
IUPAC Name	disodium;5-[(4-acetamido-2- sulfonatophenyl)diazenyl]-6- amino-4-hydroxynaphthalene- 2-sulfonate	
Synonyms	Acid Red BG, Acid Red BL, Acid Fast Red B, Acid Red 3G	-

Physical Properties

The physical characteristics of **C.I. Acid Red 37** powder are crucial for its handling, storage, and application. It is generally described as a purple or red powder.

Property	Description	Reference
Appearance	Purple to red powder.	
Solubility	Easily soluble in water; slightly soluble in ethanol (purplish-red solution).	
Water Solubility (at 100°C)	200 g/L.	_
Aqueous Solution Appearance	Cherry red.	
Lightfastness (AATCC Scale)	6 (on a scale of 1 to 8, where 8 is the highest).	

Chemical Properties



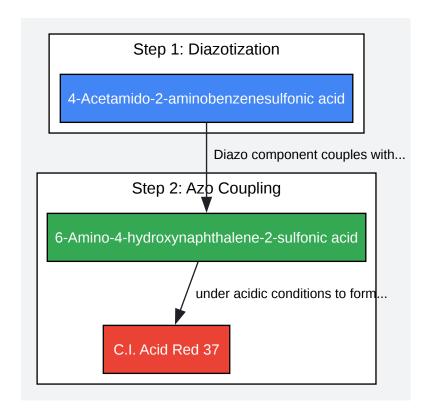
C.I. Acid Red 37 is a sodium salt of a sulfonated azo dye. Its chemical behavior, particularly in acidic and basic conditions, is a key aspect of its identity.

Condition	Observation	Reference
In Concentrated Sulfuric Acid	Dark blue-red color, which turns dark red to reddish-purple upon dilution.	
In Concentrated Nitric Acid	Initially olive green, quickly turning to brown.	
In Concentrated Hydrochloric Acid	Forms a reddish-purple precipitate, which dissolves upon dilution with water.	
Aqueous Solution with HCl	Forms a purple caramel/sauce-colored precipitate.	
Aqueous Solution with NaOH	Turns into a wine-red color.	•

Manufacturing and Synthesis

The synthesis of **C.I. Acid Red 37** involves a standard azo coupling reaction. The general manufacturing method is a two-step process.





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Caption: Manufacturing workflow for C.I. Acid Red 37.

Manufacturing Method: The synthesis begins with the diazotization of 4-Acetamido-2-aminobenzenesulfonic acid. This is followed by the coupling of the resulting diazonium salt with 6-Amino-4-hydroxynaphthalene-2-sulfonic acid under acidic conditions to yield the final dye product.

Applications

C.I. Acid Red 37 is primarily used as a dye for various materials. Its water solubility and fastness properties make it suitable for a range of applications.

- Textiles: Dyeing of wool, silk, and polyamide fibers, as well as their blended fabrics. It can also be used for the direct printing on wool and silk fabrics.
- Leather: Used for coloring leather.
- Industrial Products: Employed in the coloration of industrial cleaning products, soaps, and detergents.



- Other Materials: Used for coloring paper and anodized aluminum.
- Research: It has been studied for its adsorption characteristics onto materials like organobentonite for wastewater treatment.

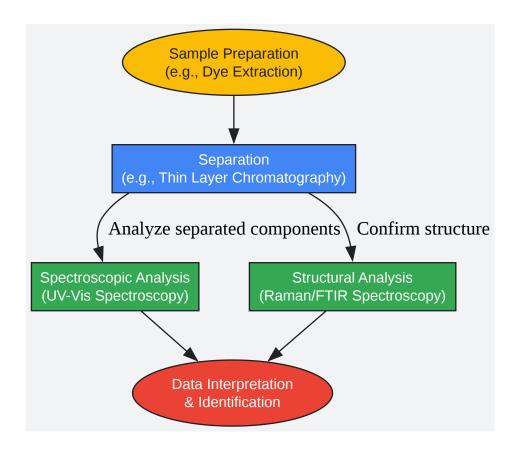
Experimental Protocols

Detailed experimental protocols for the analysis of **C.I. Acid Red 37** are not extensively available in public literature. However, a general workflow for the characterization and identification of such dyes can be outlined. This typically involves extraction, separation, and spectroscopic analysis.

- A. Solubility Determination (Qualitative)
- Objective: To determine the solubility of C.I. Acid Red 37 powder in various solvents.
- Materials: C.I. Acid Red 37 powder, deionized water, ethanol, test tubes, spatula, vortex mixer.
- Procedure:
 - 1. Add approximately 10 mg of C.I. Acid Red 37 powder to separate test tubes.
 - 2. To the first test tube, add 1 mL of deionized water. To the second, add 1 mL of ethanol.
 - 3. Vortex each tube for 30 seconds.
 - 4. Visually inspect for the dissolution of the powder and note the color of the solution.
 - 5. Record observations as soluble, slightly soluble, or insoluble.
- B. General Analytical Workflow for Dye Identification

The forensic analysis of dyes on fibers provides a model for a robust analytical workflow. This involves separation by techniques like Thin Layer Chromatography (TLC) followed by identification using spectroscopy.





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Caption: General experimental workflow for dye analysis.

- Extraction: The dye is first extracted from its matrix (if applicable) using a suitable solvent.
- Thin Layer Chromatography (TLC): TLC is a cost-effective method used to separate the components of the dye mixture. This can help determine the purity of the sample and isolate the dye from other compounds.
- UV-Visible Spectroscopy (UV-Vis): After separation, UV-Vis spectroscopy is used to determine the absorption spectrum of the dye, which is a key characteristic for identification.
- Raman or FTIR Spectroscopy: These techniques provide information about the vibrational modes of the molecules, offering a "fingerprint" for the chemical structure of the dye.

Safety and Handling

While specific toxicological data for **C.I. Acid Red 37** is not extensively detailed in the provided results, general safety precautions for handling azo dyes should be observed. Safety Data



Sheets (SDS) for similar acid red dyes provide guidance.

- Hazards: May cause skin and serious eye irritation. Inhalation of dust may cause respiratory irritation.
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and appropriate clothing. Use in a well-ventilated area or with an approved respirator.
- First Aid:
 - Eyes: Rinse cautiously with water for several minutes.
 - Skin: Wash with plenty of soap and water.
 - Inhalation: Move to fresh air.
- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.

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